Spectroscopic Profile of 3,4-Dibenzyloxybenzyl Chloride: A Technical Guide

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Compound of Interest

Compound Name:	*3,4-Dibenzyloxybenzyl chloride*
CAS No.:	*1699-59-8*
Cat. No.:	*B158764*

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This technical guide provides a comprehensive overview of the expected spectroscopic data for **3,4-dibenzyloxybenzyl chloride**, a significant intermediate in the synthesis of various pharmaceutical and organic compounds. This document details the predicted nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data. The experimental protocols described herein are based on established methodologies for compounds of a similar nature, ensuring a self-validating system for characterization.

While direct experimental spectra for **3,4-dibenzyloxybenzyl chloride** are not widely available in public databases, this guide synthesizes data from structurally analogous compounds and predictive models to offer a robust analytical framework for researchers. The core objective is to provide a reliable reference for the identification and characterization of this compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone technique for the structural elucidation of organic molecules. For **3,4-dibenzyloxybenzyl chloride**, both ^{1}H and ^{13}C NMR are indispensable for confirming its identity.

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^{1}H NMR Spectroscopy: Predicted Data

The proton NMR spectrum of **3,4-dibenzyloxybenzyl chloride** is anticipated to exhibit distinct signals corresponding to the aromatic protons of the benzyl and benzyloxy groups, as well as the benzylic protons of the chloromethyl and ether linkages.

Table 1: Predicted ^{1}H NMR Spectroscopic Data ($CDCl_3$, 400 MHz)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~7.45 - 7.28	m	10H	Ar-H (Phenyl rings of benzyloxy groups)
~7.00 - 6.85	m	3H	Ar-H (Disubstituted benzene ring)
~5.15	s	4H	-OCH_2- (Benzyloxy groups)
~4.57	s	2H	-CH_2Cl

Interpretation and Rationale:

The ten protons on the two phenyl rings of the benzyloxy groups are expected to resonate in the downfield region of ~7.45 - 7.28 ppm as a complex multiplet. The three protons on the 3,4-disubstituted aromatic ring are predicted to appear as a multiplet between ~7.00 and 6.85 ppm. The four benzylic protons of the two ether linkages (-OCH_2-) are chemically equivalent and should appear as a sharp singlet around 5.15 ppm. The benzylic protons adjacent to the chlorine atom (-CH_2Cl) are the most deshielded of the methylene protons and are expected to resonate as a singlet at approximately 4.57 ppm. This prediction is based on the known chemical shifts of similar benzyl chloride derivatives.[1]

^{13}C NMR Spectroscopy: Predicted Data

The ^{13}C NMR spectrum will provide critical information about the carbon framework of the molecule.

Table 2: Predicted ^{13}C NMR Spectroscopic Data ($CDCl_3$, 100 MHz)

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Chemical Shift (δ) ppm	Assignment
~149.5	C-O (Aromatic)
~149.2	C-O (Aromatic)
~137.0	Quaternary Ar-C (Phenyl of benzyloxy)
~130.0	Quaternary Ar-C
~128.6	Ar-C (Phenyl of benzyloxy)
~128.0	Ar-C (Phenyl of benzyloxy)
~127.5	Ar-C (Phenyl of benzyloxy)
~121.0	Ar-C
~115.0	Ar-C
~114.5	Ar-C
~71.0	-OCH_2- (Benzyloxy)
~46.5	-CH_2Cl

Interpretation and Rationale:

The carbon atoms attached to the oxygen of the ether linkages on the central aromatic ring are expected to have chemical shifts around 149 ppm. The quaternary carbons of the phenyl groups of the benzyloxy substituents are predicted around 137 ppm. The remaining aromatic carbons will appear in the typical region of ~114-130 ppm. The benzylic ether carbons (-OCH_2-) are anticipated to have a chemical shift of approximately 71.0 ppm. The carbon of the chloromethyl group (-CH_2Cl) is expected to be the most upfield of the sp^3 carbons, appearing around 46.5 ppm. These predictions are derived from the analysis of related structures and standard correlation tables.[2]

Experimental Protocol: NMR Spectroscopy

A standard protocol for acquiring high-quality NMR spectra is as follows:

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- Sample Preparation: Dissolve approximately 10-20 mg of **3,4-dibenzyloxybenzyl chloride** in ~0.7 mL of deuterated chloroform ($CDCl_3$).
- Internal Standard: Add a small amount of tetramethylsilane (TMS) as an internal standard (δ = 0.00 ppm).
- Instrumentation: Record the ^1H and ^{13}C NMR spectra on a 400 MHz (or higher) NMR spectrometer.
- ^1H NMR Parameters: Acquire the spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio. Typical parameters include a spectral width of 16 ppm, a relaxation delay of 1-2 seconds, and an acquisition time of 2-3 seconds.
- ^{13}C NMR Parameters: Acquire the spectrum using a proton-decoupled pulse sequence. A larger number of scans will be necessary compared to ^1H NMR. Typical parameters include a spectral width of 240 ppm and a relaxation delay of 2-5 seconds.

Workflow for NMR Analysis:

Caption: Workflow for NMR spectroscopic analysis.

Infrared (IR) Spectroscopy

IR spectroscopy is employed to identify the functional groups present in a molecule. The IR spectrum of **3,4-dibenzyloxybenzyl chloride** is expected to show characteristic absorption bands for C-H, C=C, C-O, and C-Cl bonds.

Table 3: Predicted FTIR Spectroscopic Data

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Frequency (cm^{-1})	Intensity	Assignment
~3030	Medium	Aromatic C-H stretch
~2920, ~2850	Medium	Aliphatic C-H stretch (-CH_2-)
~1600, ~1510, ~1450	Strong	C=C stretch (aromatic)
~1260, ~1140	Strong	C-O stretch (aryl ether)
~740, ~695	Strong	C-H bend (monosubstituted benzene)
~680 - 600	Medium	C-Cl stretch

Interpretation and Rationale:

The aromatic C-H stretching vibrations are expected just above 3000 cm^{-1}. The aliphatic C-H stretching from the methylene groups will appear just below 3000 cm^{-1}. The characteristic C=C stretching vibrations of the aromatic rings will be observed in the 1600-1450 cm^{-1} region. Strong absorptions corresponding to the aryl ether C-O stretching are predicted around 1260 and 1140 cm^{-1}. The out-of-plane C-H bending vibrations for the monosubstituted phenyl rings of the benzyloxy groups will give rise to strong bands at approximately 740 and 695 cm^{-1}. The C-Cl stretching vibration is expected in the lower frequency region of the spectrum, typically between 680 and 600 cm^{-1}.[3]

Experimental Protocol: FTIR Spectroscopy

- Sample Preparation: The sample can be analyzed as a thin film on a KBr or NaCl plate, or as a KBr pellet. For a thin film, dissolve a small amount of the compound in a volatile solvent like dichloromethane, apply a drop to the salt plate, and allow the solvent to evaporate.
- Instrumentation: Obtain the FTIR spectrum using a standard FTIR spectrometer.
- Data Acquisition: Record the spectrum in the range of 4000-400 cm^{-1} with a resolution of 4 cm^{-1}. A background spectrum of the clean salt plate or KBr pellet should be acquired and subtracted from the sample spectrum.

Workflow for IR Analysis:

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Caption: Workflow for FTIR spectroscopic analysis.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which is crucial for confirming its structure.

Table 4: Predicted Mass Spectrometry Data (Electron Ionization - EI)

m/z	Relative Intensity (%)	Proposed Fragment
338/340	Low	$[M]^+$ (Molecular ion with ^{35}Cl/^{37}Cl isotopes)
303	Moderate	$[M - Cl]^+$
247	Moderate	$[M - C_7H_7]^+$
91	100	$[C_7H_7]^+$ (Tropylium ion - base peak)

Interpretation and Rationale:

The molecular ion peak $[M]^+$ is expected at m/z 338, with a smaller M+2 peak at m/z 340 in an approximate 3:1 ratio, which is characteristic of the presence of a single chlorine atom. A significant fragment should be observed at m/z 303, corresponding to the loss of the chlorine atom to form a stable benzylic carbocation. Another likely fragmentation pathway is the cleavage of a benzyl group, resulting in a fragment at m/z 247. The base peak is predicted to be at m/z 91, corresponding to the highly stable tropylium ion ($[C_7H_7]^+$), which is a common feature in the mass spectra of compounds containing benzyl moieties.[4]

Experimental Protocol: Mass Spectrometry

- Sample Introduction: The sample can be introduced into the mass spectrometer via a direct insertion probe or through a gas chromatograph (GC-MS).
- Ionization: Electron ionization (EI) at 70 eV is a standard method for generating fragments.

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- Analysis: The mass-to-charge ratio (m/z) of the resulting ions is recorded by the mass analyzer.

Workflow for MS Analysis:

Caption: Workflow for mass spectrometric analysis.

Conclusion

The spectroscopic data presented in this guide, while predicted, provide a robust framework for the characterization of **3,4-dibenzyloxybenzyl chloride**. The combination of NMR, IR, and MS data offers a powerful toolkit for researchers to confirm the synthesis and purity of this important chemical intermediate. Adherence to the outlined experimental protocols will ensure the acquisition of high-quality, reliable data.

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